

In-depth Technical Guide: Spectrum of Activity of Antibacterial Agent 195

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Compound of Interest

Compound Name: *Antibacterial agent 195*

Cat. No.: *B12367567*

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Audience: Researchers, scientists, and drug development professionals.

Core Content: This technical guide provides a detailed overview of the antibacterial spectrum, experimental protocols, and proposed mechanism of action for **Antibacterial Agent 195** (also referred to as compound A20), a novel matrine-indole derivative.

Spectrum of Activity

Antibacterial Agent 195 has demonstrated potent activity against a range of microorganisms, including Gram-positive and Gram-negative bacteria, as well as fungi. Quantitative data on its spectrum of activity, determined by Minimum Inhibitory Concentration (MIC) assays, are summarized below.

Data Presentation

The following table presents the MIC values of **Antibacterial Agent 195** against various microbial strains. Lower MIC values are indicative of higher antimicrobial potency.

Microorganism	Type	Strain	Minimum Inhibitory Concentration (MIC) (mg/mL)	Reference
Staphylococcus aureus	Gram-positive bacterium	-	0.021	
Propionibacterium acnes	Gram-positive bacterium	-	0.030	
Escherichia coli	Gram-negative bacterium	-	0.092	
Candida albicans	Gram-negative bacterium	-	0.379	
Fungus	Fungus	-	2.806	

Note: The specific fungal species beyond *C. albicans* was not detailed in the available literature.

Experimental Protocols

The Minimum Inhibitory Concentration (MIC) values presented were determined using a standardized broth microdilution method. While the precise, step-by-step protocol from the primary study is not publicly available, the following represents a standard and widely accepted methodology for this type of assay.

General Protocol for Broth Microdilution MIC Assay

- Preparation of Microbial Inoculum:
 - Bacterial and fungal strains are cultured on appropriate agar plates (e.g., Mueller-Hinton Agar for bacteria, Sabouraud Dextrose Agar for fungi) to obtain pure colonies.
 - Several colonies are transferred to a sterile broth medium (e.g., Mueller-Hinton Broth).

- The suspension is incubated at an appropriate temperature (e.g., 37°C) until it reaches a turbidity equivalent to the 0.5 McFarland standard, which corresponds to approximately 1.5×10^8 colony-forming units (CFU)/mL.
- The standardized inoculum is then diluted to achieve a final concentration of approximately 5×10^5 CFU/mL in the test wells.

- Preparation of Antibacterial Agent Dilutions:
 - A stock solution of **Antibacterial Agent 195** is prepared in a suitable solvent (e.g., Dimethyl Sulfoxide - DMSO).
 - A series of two-fold serial dilutions of the agent are prepared in the broth medium within a 96-well microtiter plate. This creates a gradient of decreasing concentrations across the plate.
- Inoculation and Incubation:
 - Each well of the microtiter plate containing the diluted antibacterial agent is inoculated with the standardized microbial suspension.
 - Control wells are included: a positive control (microbes in broth without the agent) to ensure microbial viability and a negative control (broth only) to check for sterility.
 - The plate is sealed and incubated under appropriate conditions (e.g., $35 \pm 2^\circ\text{C}$ for 16-20 hours for bacteria).
- Determination of MIC:
 - Following incubation, the plate is visually inspected for microbial growth (indicated by turbidity).
 - The MIC is defined as the lowest concentration of the antibacterial agent that completely inhibits visible growth of the microorganism.

Proposed Mechanism of Action

The antibacterial mechanism of Agent 195 has been investigated through computational studies. Molecular docking simulations suggest that the agent does not target a single signaling pathway but rather acts by directly inhibiting the function of essential bacterial proteins.

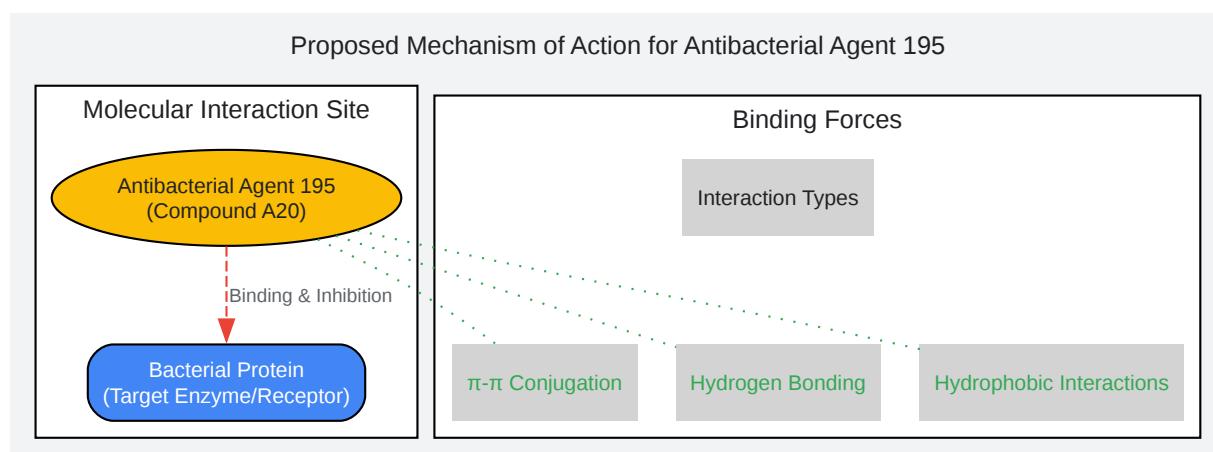
The proposed mechanism involves the formation of a stable complex between **Antibacterial Agent 195** and bacterial proteins. This binding is facilitated by a combination of molecular interactions:

- Hydrogen Bonding: Formation of hydrogen bonds with amino acid residues in the protein's active site.
- Hydrophobic Interactions: Engagement of nonpolar regions of the agent with hydrophobic pockets of the target protein.
- π - π Conjugation: Stacking interactions between the aromatic ring systems of the indole moiety in Agent 195 and aromatic amino acid residues of the protein.

These combined interactions effectively inhibit the normal physiological function of the target proteins, leading to the observed bacteriostatic or bactericidal effect.

Mandatory Visualization

The following diagram illustrates the proposed molecular interactions between **Antibacterial Agent 195** and a target bacterial protein.



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Caption: Interaction model of Agent 195 with bacterial proteins.

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